

# An In-depth Technical Guide to the Structure of Cyanuric Chloride

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## Compound of Interest

Compound Name: Cyanuric chloride

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## Introduction

**Cyanuric chloride**, systematically named 2,4,6-trichloro-1,3,5-triazine, is a heterocyclic organic compound and the chlorinated derivative of 1,3,5-triazine.<sup>[1]</sup> It presents as a white, crystalline powder with a pungent odor.<sup>[1][2][3]</sup> The molecule is the trimer of cyanogen chloride and serves as a foundational precursor in the synthesis of a wide array of chemical products, most notably the triazine-class herbicides such as atrazine.<sup>[1][2]</sup> Its utility stems from the high reactivity of its chlorine substituents, which are susceptible to sequential nucleophilic substitution. This guide provides a detailed examination of its molecular structure, physicochemical properties, and the experimental protocols for its synthesis and characterization.

## Molecular Structure

The core of **cyanuric chloride** is a six-membered aromatic ring composed of alternating carbon and nitrogen atoms, known as a 1,3,5-triazine ring.<sup>[1]</sup> Each carbon atom in this heterocyclic ring is bonded to a chlorine atom.<sup>[3]</sup> The molecule is planar and possesses D<sub>3h</sub> symmetry. The aromatic character of the triazine ring contributes to its relative stability, while the electronegative chlorine atoms make the carbon atoms electrophilic and thus highly reactive towards nucleophiles.<sup>[2]</sup>

## Physicochemical and Spectroscopic Data

The structural attributes of **cyanuric chloride** give rise to its distinct physical and chemical properties, which are summarized below. Spectroscopic data are fundamental for its identification and structural confirmation.

Table 1: Physicochemical Properties of **Cyanuric Chloride**

Property	Value
Chemical Formula	$C_3Cl_3N_3$ <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
IUPAC Name	2,4,6-trichloro-1,3,5-triazine <a href="#">[3]</a>
Molar Mass	184.40 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White crystalline powder with a pungent odor <a href="#">[1]</a> <a href="#">[2]</a>
Density	1.32 g/cm <sup>3</sup> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	144–148 °C <a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	192 °C <a href="#">[1]</a> <a href="#">[2]</a>
Solubility	Hydrolyzes in water; Soluble in various organic solvents (e.g., acetone, chloroform, THF) <a href="#">[1]</a> <a href="#">[4]</a>

Table 2: Spectroscopic Data for **Cyanuric Chloride**

Spectroscopic Technique	Key Observations
<sup>13</sup> C NMR	A single resonance is typically observed, indicating the chemical equivalence of the three carbon atoms in the triazine ring.[3][5]
Infrared (IR) Spectroscopy	Characteristic peaks corresponding to the C-Cl stretching and the triazine ring vibrations are present.[6][7]
Mass Spectrometry (MS)	The mass spectrum shows a characteristic isotopic pattern for a molecule containing three chlorine atoms.[3]
UV Spectroscopy	Maximum absorption (λ <sub>max</sub> ) is observed at 241 nm when measured in ethanol.[8]

## Experimental Protocols

### Synthesis of Cyanuric Chloride

The industrial synthesis of **cyanuric chloride** is a well-established two-step process that begins with hydrogen cyanide (HCN).[1][2]

**Step 1: Synthesis of Cyanogen Chloride (ClCN)** Hydrogen cyanide is reacted with chlorine gas to produce cyanogen chloride and hydrogen chloride as a byproduct.[2] This reaction is highly exothermic and is typically carried out in the gas phase or in a suitable solvent.

- Reaction:  $\text{HCN} + \text{Cl}_2 \rightarrow \text{ClCN} + \text{HCl}$ [2]

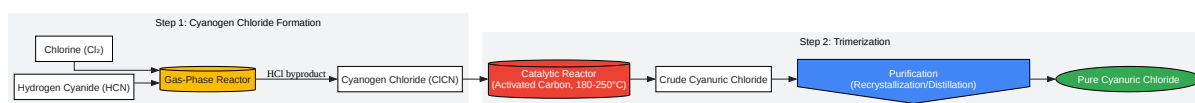
**Step 2: Trimerization of Cyanogen Chloride** The cyanogen chloride produced in the first step is then trimerized to form **cyanuric chloride**. [1][2] This cyclization reaction is performed at elevated temperatures, generally between 180-250°C, over a carbon-based catalyst, such as activated carbon.[4]

- Reaction:  $3 \text{ClCN} \rightarrow (\text{NCCl})_3$ [1]
- Workflow:

- Gaseous cyanogen chloride is passed through a heated reactor containing the activated carbon catalyst.[4]
- The trimerization reaction occurs on the surface of the catalyst.[4]
- The crude **cyanuric chloride** product, which is a solid at room temperature, is collected after cooling.
- Purification is achieved through methods such as recrystallization or distillation to remove unreacted starting material and any byproducts.[4]

## Visualizations

Caption: Molecular structure of **cyanuric chloride** ( $C_3Cl_3N_3$ ).



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Caption: Workflow for the industrial synthesis of **cyanuric chloride**.

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